Application Notes and Protocols for Cellular Assays with Thalidomide-PEG2-C2-NH2

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Compound of Interest

Compound Name:	*Thalidomide-PEG2-C2-NH2*
Cat. No.:	*B3115336*

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Introduction

Targeted protein degradation has emerged as a powerful therapeutic modality, offering the potential to address disease targets previously considered "undruggable." This approach utilizes heterobifunctional molecules, such as Proteolysis Targeting Chimeras (PROTACs), to harness the cell's endogenous ubiquitin-proteasome system (UPS) for the selective elimination of proteins of interest.

Thalidomide-PEG2-C2-NH2 is a crucial building block in the construction of PROTACs.[1][2][3] It functions as a ligand for the Cereblon (CRBN) E3 ubiquitin ligase, a key component of the CRL4-CRBN E3 ligase complex.[4][5][6] By incorporating this moiety, a PROTAC can recruit CRBN to a specific target protein, leading to the ubiquitination and subsequent degradation of that protein by the proteasome.[7][8]

These application notes provide detailed protocols for a suite of cellular assays to characterize the activity of a hypothetical PROTAC, "PROTAC-X," which links **Thalidomide-PEG2-C2-NH2** to a binder of a hypothetical cancer-associated "Protein X." The described assays will enable

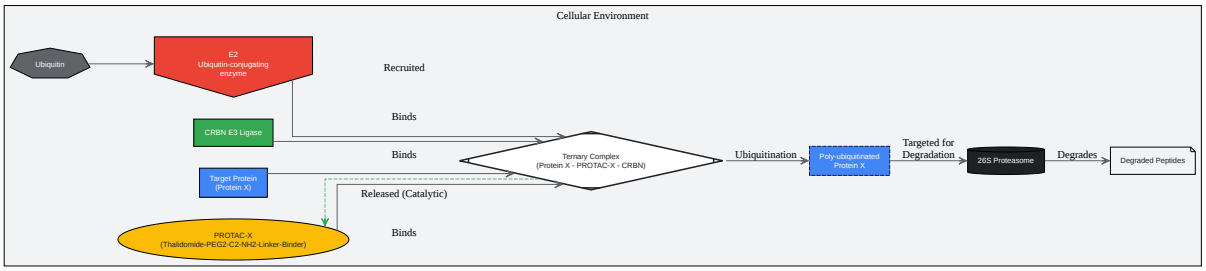
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the assessment of PROTAC-X's effects on cell viability, induction of apoptosis, and its efficiency in degrading Protein X.

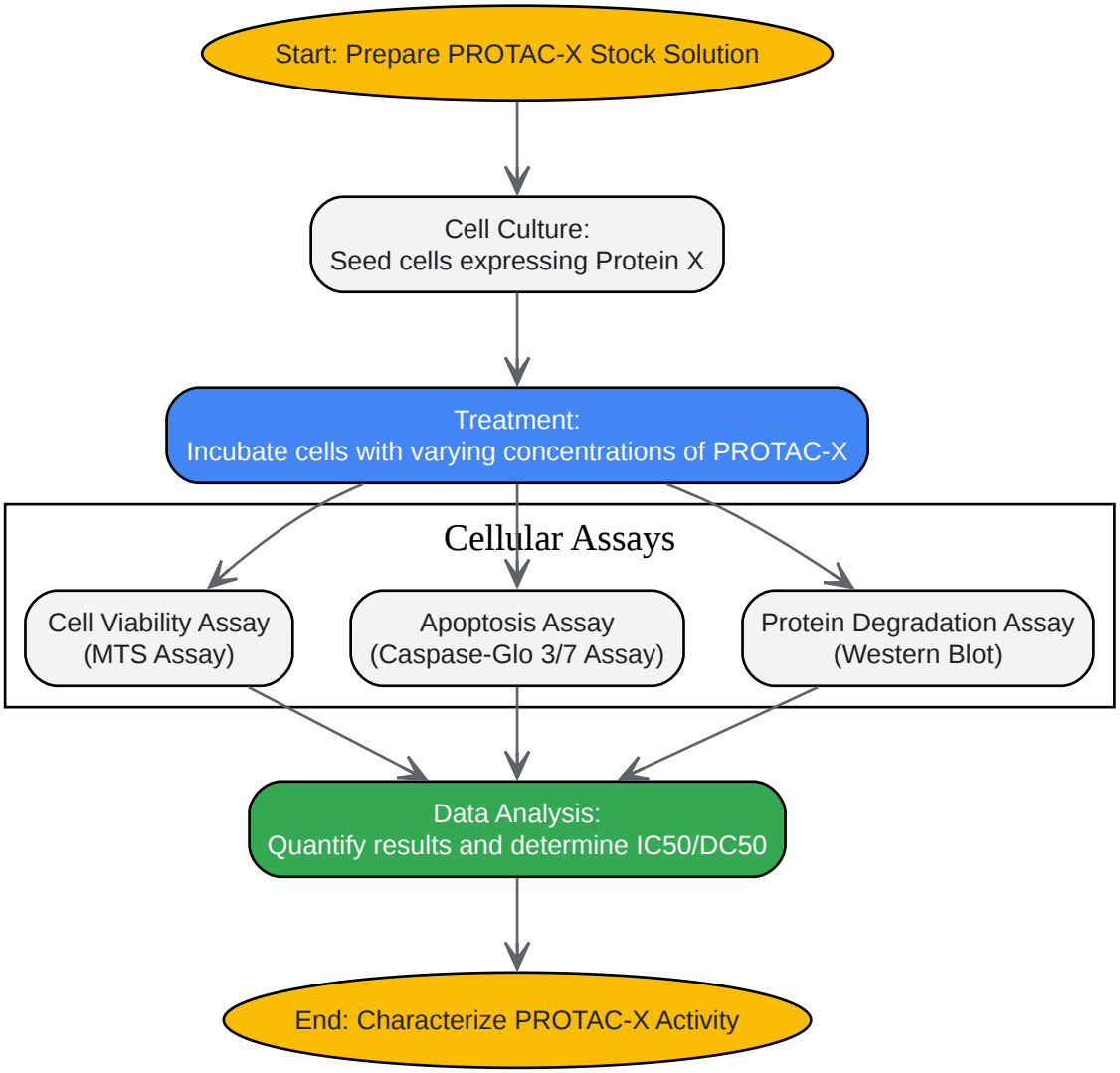
Mechanism of Action: PROTAC-X

PROTAC-X is designed to induce the degradation of Protein X through the formation of a ternary complex with Protein X and the CRBN E3 ligase. This proximity, engineered by the PROTAC molecule, facilitates the transfer of ubiquitin from the E2 conjugating enzyme to Protein X. Poly-ubiquitinated Protein X is then recognized and degraded by the 26S proteasome. The PROTAC-X molecule is subsequently released and can engage in further catalytic cycles of degradation.[9]

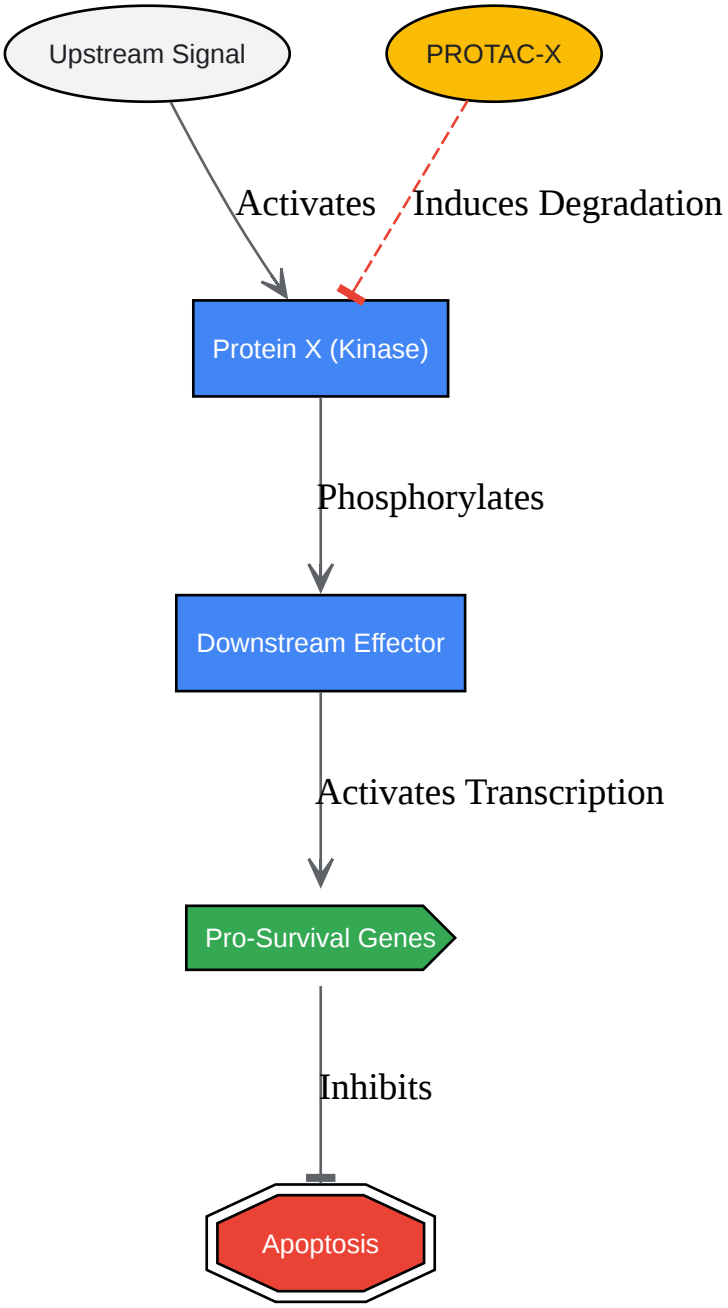
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